

# Commercial Availability and Applications of Methyl Isonipecotate: A Technical Guide

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## Compound of Interest

Compound Name: Methyl isonipecotate

Cat. No.: B140471

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## Abstract

**Methyl isonipecotate**, also known as methyl 4-piperidinecarboxylate, is a versatile heterocyclic building block with significant applications in pharmaceutical research and development. Its piperidine core is a prevalent scaffold in a multitude of biologically active compounds. This technical guide provides an in-depth overview of the commercial availability of **methyl isonipecotate**, including a comparative summary of suppliers, pricing, and purity levels. Furthermore, it details experimental protocols for its synthesis and its utilization in the preparation of advanced intermediates, such as soluble epoxide hydrolase (sEH) inhibitors and C-2 arylated piperidines, which are crucial for modern drug discovery.

## Introduction

**Methyl isonipecotate** (CAS No: 2971-79-1) is an ester derivative of 4-piperidinecarboxylic acid. Its chemical structure, featuring a secondary amine and a methyl ester, makes it a valuable starting material for a wide range of chemical modifications. It serves as a key intermediate in the synthesis of neurochemicals, antibacterials, and other biologically active compounds. Notably, it is a reactant in the synthesis of antitubercular agents, aminopyrazine inhibitors, and orally available naphthyridine protein kinase D inhibitors.<sup>[1]</sup> This guide aims to provide researchers and drug development professionals with a comprehensive resource on the procurement and practical application of this important chemical intermediate.

## Commercial Availability and Suppliers

**Methyl isonipecotate** is readily available from a variety of chemical suppliers worldwide. The product is typically offered in technical grade, with purities generally exceeding 98%. Below is a comparative table of major suppliers, available quantities, and indicative pricing.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Indicative Pricing (USD)
Sigma-Aldrich (Merck)	Methyl isonipecotate technical grade	2971-79-1	Technical Grade	25 mL, 100 mL	\$68.40 (25 mL)
LabSolutions	Methyl isonipecotate	2971-79-1	≥98.0%	5g, 10ml, 25ml, 100ml, 500ml	\$18.77 - \$773.42
Cenmed	Methyl Isonipecotate Technical Grade	2971-79-1	Technical Grade	25 mL	\$157.58
Tokyo Chemical Industry (TCI)	Methyl 4-Piperidinecarboxylate	2971-79-1	>98.0%	5 g, 25 g	Contact for pricing
Alfa Aesar	Methyl piperidine-4-carboxylate	2971-79-1	98%	25 g, 100 g	Contact for pricing
BOC Sciences	Methyl isonipecotate	2971-79-1	-	Custom	Inquiry
Veer-Chemie	Methyl Isonipecotate	2971-79-1	-	Bulk	Inquiry
Hebei Dangtong Biological Technology Co., Ltd	Methyl isonipecotate	2971-79-1	>99%	Kilogram scale	\$1.00-10.00 /Kilogram

Note: Prices are indicative and subject to change. It is recommended to contact the suppliers for formal quotes.

## Physicochemical Properties

A summary of the key physicochemical properties of **methyl isonipecotate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub>	[2]
Molecular Weight	143.18 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	85-90 °C (lit.)	[3]
Density	1.06 g/mL at 25 °C (lit.)	[3]
Refractive Index (n <sub>20/D</sub> )	1.465 (lit.)	[3]
Flash Point	89 °C (192.2 °F) - closed cup	[5]
Solubility	Slightly soluble in water. Soluble in chloroform.	[6]
Storage	Store in a cool, dark, and dry place under an inert atmosphere. For long-term storage, keeping in a freezer at -20°C is recommended.	[6]

## Experimental Protocols

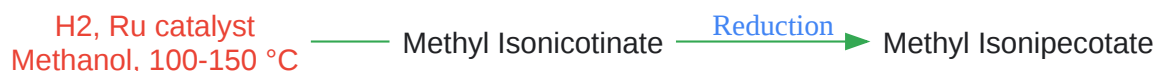
This section provides detailed methodologies for the synthesis of **methyl isonipecotate** and its application in further chemical transformations.

### Synthesis of Methyl Isonipecotate

Two common methods for the synthesis of **methyl isonipecotate** are the reduction of methyl isonicotinate and the esterification of isonipecotic acid.

This method involves the catalytic hydrogenation of methyl isonicotinate.

- Reaction Scheme:



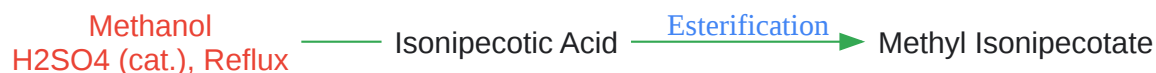
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*Synthesis of **Methyl Isonipecotate** via Reduction*

- Experimental Protocol:
  - In a high-pressure reactor, dissolve methyl isonicotinate in methanol.
  - Add a catalytic amount of a Ruthenium-based catalyst (e.g., Ru/C).
  - Pressurize the reactor with hydrogen gas.
  - Heat the reaction mixture to 100-150 °C and stir until the reaction is complete (monitor by TLC or GC).
  - After cooling, carefully vent the reactor and filter the catalyst.
  - The solvent is removed under reduced pressure to yield crude **methyl isonipecotate**.
  - Purify the product by vacuum distillation.

This is a classic Fischer esterification method.[4]

- Reaction Scheme:



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*Synthesis of **Methyl Isonipecotate** via Esterification*

- Experimental Protocol:
  - To a round-bottom flask, add isonipecotic acid and an excess of methanol.
  - Carefully add a catalytic amount of concentrated sulfuric acid.
  - Equip the flask with a reflux condenser and heat the mixture to reflux for several hours, or until the reaction is complete as monitored by TLC.
  - Cool the reaction mixture to room temperature.
  - Neutralize the excess acid with a saturated solution of sodium bicarbonate.
  - Extract the product with a suitable organic solvent (e.g., ethyl acetate).
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by vacuum distillation.

## Applications in Synthesis

**Methyl isonipecotate** is a valuable precursor for the synthesis of more complex molecules.

**Methyl isonipecotate** can be used in the synthesis of potent non-urea soluble epoxide hydrolase (sEH) inhibitors. sEH is a therapeutic target for managing hypertension and inflammation.[7]

- Workflow:



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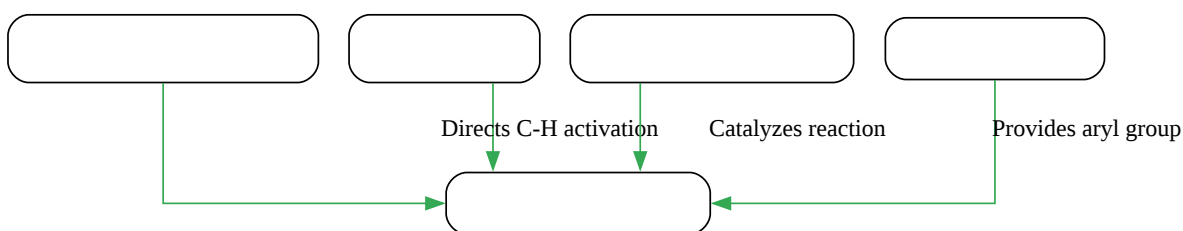
*General workflow for sEH inhibitor synthesis.*

- Experimental Protocol (General Procedure):

- Coupling: React **methyl isonipecotate** with a suitable sulfonyl chloride (e.g., 2-chlorobenzenesulfonyl chloride) in the presence of a base like triethylamine.[8] Microwave irradiation can be used to accelerate the reaction.[8]
- Saponification: The resulting methyl ester is hydrolyzed to the corresponding carboxylic acid using a base such as lithium hydroxide.[8]
- Amide Coupling: The carboxylic acid intermediate is then coupled with a desired amine using standard peptide coupling reagents like EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) to yield the final sEH inhibitor.[8]
- Purification of intermediates and the final product is typically performed using column chromatography.

**Methyl isonipecotate** can be a reactant for the directed transition-metal-catalyzed  $\text{sp}^3$  C-H activation for the C-2 arylation of piperidines.

- Logical Relationship:



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*Key components for C-2 arylation of piperidines.*

- Experimental Protocol (Conceptual Outline):
  - Preparation of Substrate: The piperidine nitrogen of a **methyl isonipecotate** derivative is functionalized with a directing group (e.g., a pyridyl group).

- C-H Activation/Arylation: The substrate is then subjected to a transition-metal catalyst (e.g., a Ruthenium complex) in the presence of an arylboronate ester.[9] The directing group facilitates the selective activation of the C-H bond at the C-2 position of the piperidine ring, leading to the formation of a C-C bond with the aryl group.[9]
- Work-up and Purification: Standard work-up procedures are followed by purification, typically via column chromatography, to isolate the C-2 arylated piperidine product.

## Safety Information

**Methyl isonipecotate** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[10]

## Conclusion

**Methyl isonipecotate** is a commercially accessible and highly valuable building block for the synthesis of complex molecules, particularly in the field of drug discovery. Its utility is demonstrated in the preparation of sEH inhibitors and in advanced synthetic methodologies like directed C-H activation. This guide provides a foundational resource for researchers to source and effectively utilize **methyl isonipecotate** in their synthetic endeavors.

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